

A Comprehensive Guide to the Safe Disposal of 1,3-Dichlorotetrafluoroacetone

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Compound of Interest

Compound Name: 1,3-Dichlorotetrafluoroacetone

Cat. No.: B085840

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For the diligent researcher, scientist, and drug development professional, the integrity of your work is intrinsically linked to the safety and precision of your laboratory practices. Handling highly specialized reagents like **1,3-Dichlorotetrafluoroacetone** (CAS No. 127-21-9) demands a comprehensive understanding of not only its application but also its proper disposal. This guide provides an in-depth, procedural framework for the safe handling and disposal of **1,3-Dichlorotetrafluoroacetone**, ensuring the protection of personnel and the environment.

Understanding the Hazard Profile of 1,3-Dichlorotetrafluoroacetone

1,3-Dichlorotetrafluoroacetone is a halogenated ketone with significant toxicological properties.^{[1][2]} A thorough understanding of its hazard profile is the foundation of safe handling and disposal.

Key Hazards:

- Toxicity: It is toxic if swallowed, in contact with skin, or inhaled.^[3] Some sources even classify it as fatal if inhaled.^[3]
- Corrosivity: It can cause severe skin burns and eye damage.^[3]
- Environmental Hazard: It is very toxic to aquatic life with long-lasting effects.^[3]
- Neurotoxicity: It is classified as a neurotoxin that can affect the central nervous system.^[2]

Hazard Classification	GHS Pictograms	Signal Word	Hazard Statements
Acute Toxicity (Oral, Dermal, Inhalation)	Danger		H301, H311, H330: Toxic if swallowed, in contact with skin, or if inhaled. [1] [3]
Skin Corrosion/Irritation	Danger		H314: Causes severe skin burns and eye damage. [3]
Hazardous to the Aquatic Environment	Warning		H410: Very toxic to aquatic life with long lasting effects. [3]

This table summarizes the primary GHS hazard classifications for **1,3-Dichlorotetrafluoroacetone**.

Proper Waste Segregation: The First Line of Defense

Effective disposal begins with meticulous segregation at the point of generation. Due to its halogenated nature, **1,3-Dichlorotetrafluoroacetone** waste must not be mixed with non-halogenated organic waste streams.[\[4\]](#)[\[5\]](#)

The Rationale Behind Segregation: Halogenated and non-halogenated wastes are typically treated via different disposal pathways, most commonly high-temperature incineration.[\[4\]](#) The presence of halogens (in this case, chlorine and fluorine) requires specialized scrubbers in the incineration process to neutralize the resulting acidic gases like hydrogen chloride and hydrogen fluoride. Mixing waste streams can lead to:

- **Regulatory Non-compliance:** Improper segregation violates hazardous waste regulations.
- **Increased Disposal Costs:** Contaminating a large volume of non-halogenated solvent with a small amount of halogenated waste can result in the entire volume being treated as the more expensive halogenated waste.[\[5\]](#)

- Safety Hazards: Incompatible chemicals can react, leading to the generation of heat, toxic gases, or even explosions.

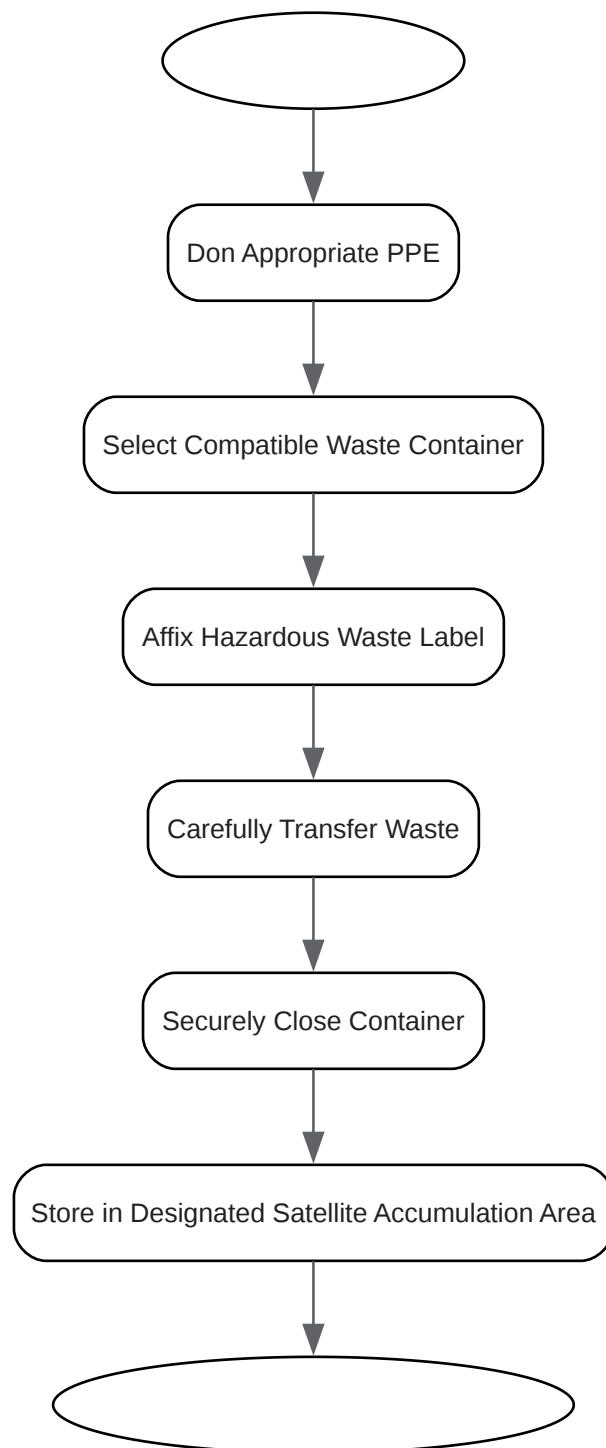
Step-by-Step Disposal Protocol for 1,3-Dichlorotetrafluoroacetone Waste

This protocol outlines the standard operating procedure for the collection and disposal of **1,3-Dichlorotetrafluoroacetone** waste in a laboratory setting.

Materials Required:

- Designated, compatible hazardous waste container (e.g., high-density polyethylene (HDPE) or glass bottle with a secure cap).
- Hazardous waste labels.
- Appropriate Personal Protective Equipment (PPE):
 - Chemical-resistant gloves (e.g., nitrile, neoprene).
 - Safety goggles and a face shield.
 - A laboratory coat.
 - In situations with a risk of aerosol generation, a respirator may be necessary.[\[3\]](#)

Disposal Workflow Diagram:



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Caption: Workflow for the safe collection and disposal of **1,3-Dichlorotetrafluoroacetone** waste.

Procedure:

- **Don Appropriate PPE:** Before handling the waste, ensure you are wearing the necessary protective gear.
- **Select a Compatible Waste Container:** Use a clean, designated container made of a material compatible with halogenated ketones, such as HDPE or glass.^[6] Ensure the container is in good condition with no leaks or cracks.
- **Label the Container:** Affix a hazardous waste label to the container before adding any waste. The label must include:
 - The words "Hazardous Waste."
 - The full chemical name: "**1,3-Dichlorotetrafluoroacetone.**"
 - The specific hazards (e.g., Toxic, Corrosive).
 - The date of accumulation.
- **Transfer the Waste:** Carefully pour the waste into the labeled container, avoiding splashes. It is best practice to perform this transfer within a chemical fume hood to minimize inhalation exposure.^[3]
- **Secure the Container:** Tightly close the container cap. Do not overfill; leave at least 10% headspace to allow for vapor expansion.^[6]
- **Store Appropriately:** Store the sealed container in a designated Satellite Accumulation Area (SAA). This area should be:
 - Well-ventilated.
 - Away from incompatible materials.
 - In secondary containment to catch any potential leaks.
- **Arrange for Disposal:** Follow your institution's procedures for having the full waste container collected by a licensed hazardous waste disposal company.^{[1][3]}

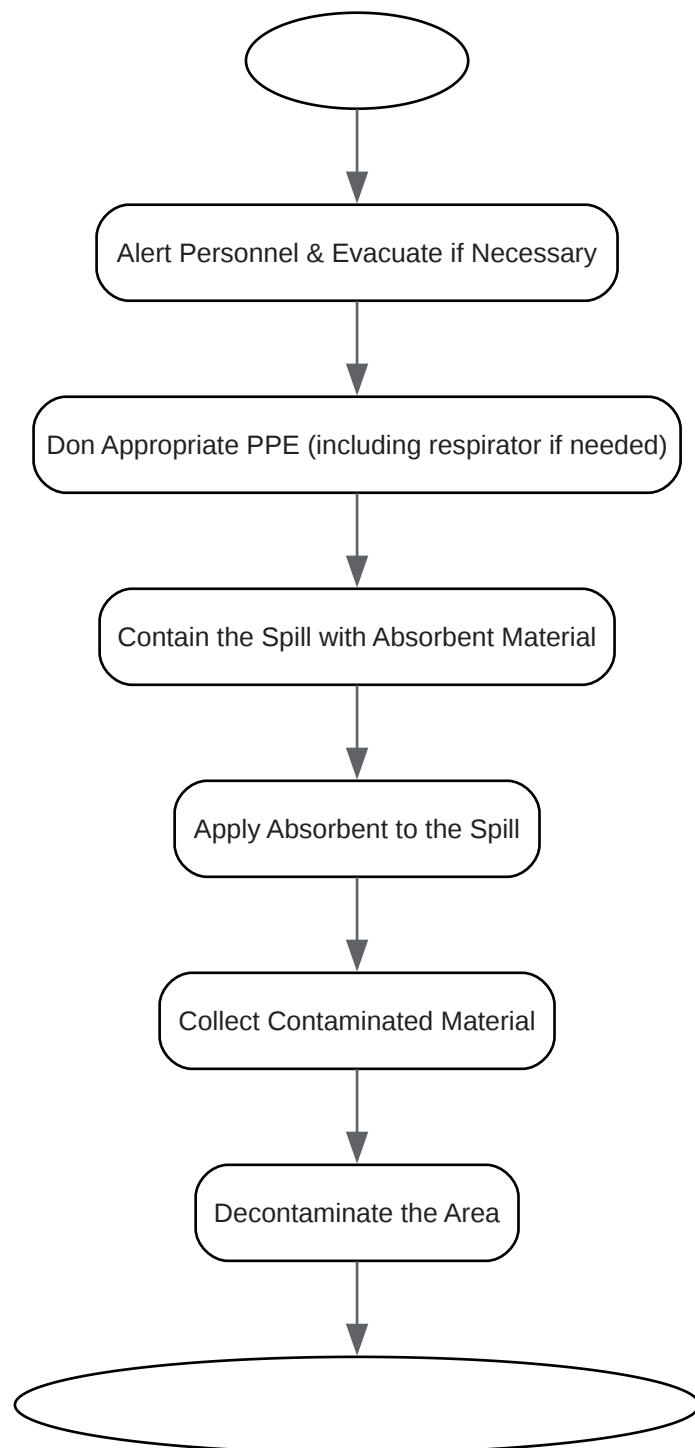
Emergency Procedures: Spill and Decontamination

Accidents can happen, and a clear, rehearsed spill response plan is crucial.

Immediate Actions for any Spill:

- Alert Personnel: Immediately notify others in the vicinity.
- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the immediate area.
- Attend to an Injured Person: If someone is contaminated, remove them from the area and immediately flush the affected skin or eyes with copious amounts of water for at least 15 minutes.[\[1\]](#) Seek immediate medical attention.[\[3\]](#)

Spill Cleanup Protocol:



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Caption: Step-by-step procedure for cleaning a **1,3-Dichlorotetrafluoroacetone** spill.

Detailed Steps:

- **Assess the Situation:** Determine the extent of the spill and if it is safe to clean up with available resources. For large spills, contact your institution's emergency response team.
- **Gather Materials:** Collect a chemical spill kit containing:
 - Appropriate PPE.
 - Inert absorbent material (e.g., vermiculite, sand, or commercial sorbents). Do not use combustible materials like paper towels as the primary absorbent.[\[7\]](#)
 - A sealable container for the waste.
- **Contain the Spill:** If the spill is spreading, create a dike around the perimeter with absorbent material.[\[7\]](#)[\[8\]](#)
- **Absorb the Chemical:** Gently cover the spill with absorbent material, working from the outside in to prevent further spreading.
- **Collect the Waste:** Carefully scoop the absorbed material into a designated, labeled hazardous waste container.
- **Decontaminate the Area:** Once the bulk of the spill is removed, decontaminate the surface. A common procedure is to wipe the area with a cloth soaked in a mild detergent and water solution. All cleaning materials must also be disposed of as hazardous waste.[\[9\]](#)
- **Final Disposal:** Seal the container with the spill cleanup debris and label it clearly. Arrange for its disposal through your institution's hazardous waste program.

Regulatory Framework for Disposal

The disposal of **1,3-Dichlorotetrafluoroacetone** is governed by regulations set forth by agencies such as the U.S. Environmental Protection Agency (EPA). As a halogenated organic compound, it falls under specific hazardous waste categories.

EPA Hazardous Waste Codes: While **1,3-Dichlorotetrafluoroacetone** is not individually listed, it would likely be classified under the "F-listed" wastes if it is a spent solvent. Specifically, it would fall under codes for spent halogenated solvents such as:

- F001: Spent halogenated solvents used in degreasing.[[10](#)][[11](#)]
- F002: Spent halogenated solvents.[[10](#)]

It is the responsibility of the waste generator to accurately classify their waste according to federal, state, and local regulations.[[12](#)]

By adhering to these detailed procedures, you can ensure the safe and compliant disposal of **1,3-Dichlorotetrafluoroacetone**, upholding the highest standards of laboratory safety and environmental stewardship.

References

- Farnell.
- National Institutes of Health, PubChem. **1,3-Dichlorotetrafluoroacetone**. [[Link](#)]
- University of Maryland, Environmental Safety, Sustainability and Risk. EPA Hazardous Waste Codes. [[Link](#)]
- West Virginia University, Environmental Health & Safety. Chapter 8: Decontamination, Disinfection and Spill Response. [[Link](#)]
- U.S. Environmental Protection Agency. Hazardous Waste Listings. [[Link](#)]
- Cole-Parmer. Material Safety Data Sheet - 1,3-Dichloroacetone, 99%. [[Link](#)]
- ETH Zürich. Factsheet: Disposal of Hazardous Waste - Basic Principles. [[Link](#)]
- StateScape.
- eCFR.
- Cheméo. Chemical Properties of **1,3-Dichlorotetrafluoroacetone** (CAS 127-21-9). [[Link](#)]
- U.S. Environmental Protection Agency. Solvents in the Workplace - How to Determine if They Are Hazardous Waste. [[Link](#)]
- Clarkson University. CHEMICAL SPILL PROCEDURES. [[Link](#)]
- U.S. Environmental Protection Agency.
- CUNY. Laboratory Chemical Spill Cleanup and Response Guide. [[Link](#)]
- Bucknell University.
- Temple University.
- St. Olaf College.
- P2 InfoHouse.
- Unknown.

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Sources

- 1. echemi.com [echemi.com]
- 2. 1,3-Dichlorotetrafluoroacetone | C₃Cl₂F₄O | CID 31376 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. bucknell.edu [bucknell.edu]
- 5. campusoperations.temple.edu [campusoperations.temple.edu]
- 6. ethz.ch [ethz.ch]
- 7. farnell.com [farnell.com]
- 8. ccny.cuny.edu [ccny.cuny.edu]
- 9. lin-web.clarkson.edu [lin-web.clarkson.edu]
- 10. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [essr.umd.edu]
- 11. epa.gov [epa.gov]
- 12. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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